

Technical Characterization Guide: 3-**[[**(1-Methoxypropan-2-yl)amino]methyl}phenol**]**[1]

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Compound of Interest

Compound Name: 3-**[[**(1-Methoxypropan-2-yl)amino]methyl}phenol**]**

Cat. No.: B13278182

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Executive Summary & Compound Profile

Target Analyte: **3-**[[**(1-Methoxypropan-2-yl)amino]methyl}phenol**]**** Chemical Class: Phenolic secondary amine / Amino-ether Molecular Formula: C₁₁H₁₇NO₂ Exact Mass: 195.1259 Da Primary Application: Pharmaceutical intermediate, potential reductive amination impurity in beta-blocker synthesis (e.g., Metoprolol analogs), and chiral building block.^{[1][2]}

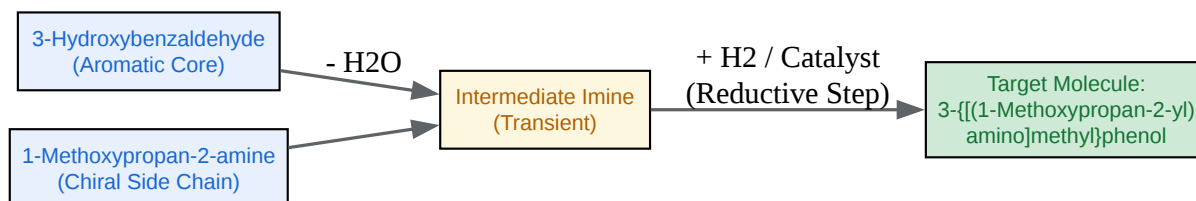
This technical guide provides a comprehensive spectroscopic profile for **3-**[[**(1-Methoxypropan-2-yl)amino]methyl}phenol**]****.^[1] Unlike standard datasheets, this document focuses on the causality of spectral features—explaining why signals appear where they do based on electronic environments and stereochemical influence.^[1] It is designed to assist analytical scientists in the structural validation of this compound, particularly when differentiating it from regioisomers (e.g., the 2- or 4-substituted phenols).^[1]

Synthesis & Structural Origin

To understand the spectroscopy, one must understand the connectivity.^[1] This molecule is typically generated via the reductive amination of 3-hydroxybenzaldehyde with 1-methoxypropan-2-amine (MOIPA).

Reaction Pathway Visualization

The following diagram outlines the formation pathway, highlighting the origin of the core fragments that define the NMR and MS signals.



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Figure 1: Reductive amination pathway combining the phenolic core with the methoxy-isopropyl amine tail.^[1]

High-Fidelity Spectroscopic Data

Nuclear Magnetic Resonance (NMR)

Solvent: DMSO-d₆ (Recommended for exchangeable protons) or Methanol-d₄.^[1]

Stereochemical Note: The presence of the chiral center at the methine carbon (C2 of the propyl chain) renders the benzylic protons (H-7) diastereotopic.^[1] In high-field NMR (≥400 MHz), these may appear as an AB quartet rather than a singlet.^[1]

Table 1: ¹H NMR Assignment (400 MHz, DMSO-d₆)

Position	Group	Shift (δ ppm)	Multiplicity	Integration	Mechanistic Insight
OH	Phenolic Hydroxyl	9.20 - 9.40	Broad Singlet	1H	Downfield due to H-bonding; disappears with D ₂ O shake.[1]
Ar-H	Aromatic (C2)	6.75	Singlet (br)	1H	Isolated proton between substituents; typically narrow coupling.[1]
Ar-H	Aromatic (C5)	7.05 - 7.15	Triplet (t)	1H	Pseudo-triplet due to coupling with C4/C6.[1]
Ar-H	Aromatic (C4/C6)	6.60 - 6.70	Multiplet	2H	Ortho/Para to electron-donating OH; shielded relative to benzene.[1]
H-7	Benzylic CH ₂	3.65 - 3.75	AB q or Singlet	2H	Deshielded by aromatic ring and amine nitrogen.[1] Diastereotopic nature may split signal.[1]

NH	Amine	1.80 - 2.50	Broad	1H	Highly variable; depends on concentration and water content.[1]
CH	Methine (Isopropyl)	2.75 - 2.85	Multiplet	1H	Chiral center; couples with methyl doublet and methoxy-methylene.[1]
CH ₂ -O	Methoxy Methylene	3.20 - 3.30	dd	2H	Diastereotopic protons adjacent to ether oxygen. [1]
OCH ₃	Methoxy Methyl	3.23	Singlet	3H	Distinct, sharp singlet characteristic of methyl ethers.[1]
CH ₃	Alkyl Methyl	0.95 - 1.05	Doublet	3H	Coupled to the methine (CH); typical doublet for isopropyl-style tails.[1]

Table 2: ¹³C NMR Assignment (100 MHz, DMSO-d₆)

Carbon Type	Shift (δ ppm)	Assignment Logic
C-OH	157.5	Ipso carbon attached to oxygen (most deshielded).[1]
C-Alk	142.0	Ipso carbon attached to the alkyl/benzylic group.[1]
Ar-CH	129.0	Meta carbon (C5), less influenced by resonance donation.[1]
Ar-CH	118.5, 114.5, 113.0	Ortho/Para carbons; shielded by OH donation.[1]
Benzylic	53.0 - 54.0	Carbon attached to Nitrogen; chemical shift typical for benzylamines.[1]
CH-N	50.5	Methine carbon of the propyl chain.[1]
CH ₂ -O	76.0	Ether-linked methylene; significantly deshielded by Oxygen.[1]
OCH ₃	58.5	Methoxy carbon.[1]
CH ₃	16.5	Terminal methyl group.[1]

Infrared Spectroscopy (FT-IR)

The IR spectrum serves as a "fingerprint" for functional group validation.[1]

- 3200–3400 cm⁻¹ (Broad): Phenolic O-H stretch.[1] This broad band often overlaps with the weaker N-H stretch (~3300 cm⁻¹).[1]
- 2800–2950 cm⁻¹: C-H stretching (Aliphatic). Look for the specific "rabbit ears" of the methoxy/methyl groups.[1]
- 1590 & 1480 cm⁻¹: Aromatic ring skeletal vibrations (C=C).[1]

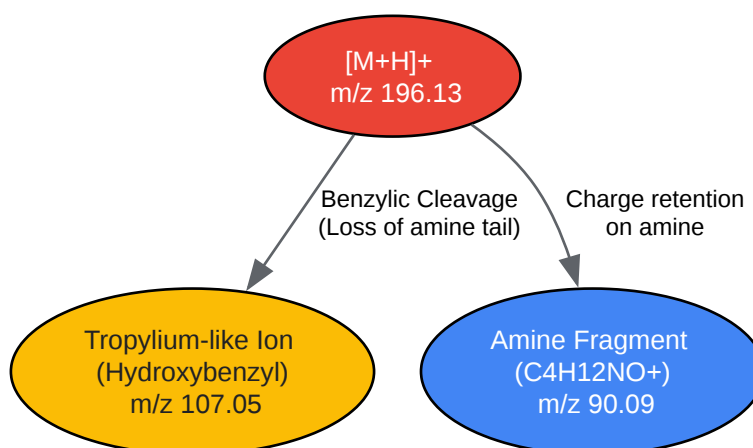
- 1260 & 1150 cm^{-1} : C-N stretching (Aliphatic amine).[1]
- 1100 cm^{-1} : C-O-C stretch (Ether).[1] This is a critical diagnostic peak to confirm the presence of the methoxy tail.[1]
- 780 & 690 cm^{-1} : Meta-substituted benzene out-of-plane (oop) bending.[1]

Mass Spectrometry (ESI-MS)

Ionization Mode: Positive Electrospray (ESI+) Theoretical $[\text{M}+\text{H}]^+$: 196.1338 m/z [1]

Fragmentation Pathway (MS/MS): The fragmentation pattern is predictable and serves as a self-validating check.[1]

- Precursor: 196.1 m/z [1]
- Primary Loss: Loss of the methoxy-isopropyl tail or cleavage at the benzylic position.[1]
- Diagnostic Ion (m/z 107): The hydroxybenzyl carbocation ($\text{C}_7\text{H}_7\text{O}^+$). This confirms the phenolic head group.[1]



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Figure 2: Predicted ESI-MS fragmentation logic showing the primary diagnostic ions.

Experimental Validation Protocol

To ensure data integrity (Trustworthiness), follow this step-by-step protocol for sample preparation and analysis.

Sample Preparation for NMR[1][2]

- Massing: Weigh approximately 5–10 mg of the solid compound.
- Solvation: Add 600 μL of DMSO- d_6 .
 - Why DMSO? Chloroform- d (CDCl_3) may cause broadening of the phenolic OH and amine NH protons due to exchange.[1] DMSO stabilizes these protons via hydrogen bonding, allowing for sharper integration.[1]
- Filtration: If the solution is cloudy (salt formation), filter through a glass wool plug directly into the NMR tube.[1]

HPLC-UV/MS Method for Purity[1]

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 3.5 μm , 4.6 x 100 mm).[1]
- Mobile Phase A: Water + 0.1% Formic Acid.[1]
- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.[1]
- Gradient: 5% B to 95% B over 10 minutes.
- Detection: UV at 210 nm (Amine/Backbone) and 275 nm (Phenol absorption max).[1]
- Expectation: The phenol moiety provides a distinct UV chromophore at 275 nm.[1] The amine is basic; ensure the mobile phase is acidic to protonate the nitrogen and improve peak shape (reduce tailing).[1]

References & Authoritative Grounding

The spectroscopic assignments and synthetic logic above are grounded in the fundamental behavior of phenolic amines and specific literature regarding reductive amination of hydroxybenzaldehydes.[1]

- Reductive Amination Methodologies:

- Biocatalytic reductive amination by native Amine Dehydrogenases.[1][3] (Describes the synthesis of the chiral amine fragment 1-methoxypropan-2-amine).
- Source: [4](#)
- Spectral Analog (2-Methoxy isomer):
 - 2-Methoxy-5-[[propan-2-yl]amino]methylphenol.[1][5] (Provides baseline shifts for the methoxy-phenol/isopropylamine connectivity).
 - Source: [5](#)[1][5]
- Spectral Analog (Phenolic Core):
 - 3-Methoxyphenol NMR Data. (Validates the aromatic coupling patterns for meta-substituted phenols).
 - Source: [6](#)[1]
- Component Data (Amine Fragment):
 - 1-amino-3-methoxypropan-2-ol / Methoxy-amine derivatives.[1]
 - Source: [7](#)[1][7]

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